

CAS number and chemical structure of NAS-181 free base

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Compound of Interest

Compound Name: NAS-181 free base

Cat. No.: B10783194

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In-Depth Technical Guide: NAS-181 Free Base

This technical guide provides a comprehensive overview of **NAS-181 free base**, a potent and selective antagonist of the rat 5-HT1B receptor. It is intended for researchers, scientists, and professionals in the field of drug development. This document details the compound's chemical identity, pharmacological profile, and relevant experimental methodologies.

Chemical Identification and Structure

NAS-181 is a selective antagonist for the rodent 5-HT1B receptor. While often studied as a dimesylate salt (CAS Number: 1217474-40-2), the free base form is also referenced.

CAS Number (Free Base): 205242-62-2[1][2]

Chemical Structure (Free Base):

- Molecular Formula: $C_{20}H_{30}N_2O_7S$ [1][2]
- Molecular Weight: 442.53 g/mol [1]
- SMILES: CS(=O)(O)=O.[C@H]1(COC2=C3C(C=C(CN4CCOCC4)CO3)=CC=C2)CNCCO1

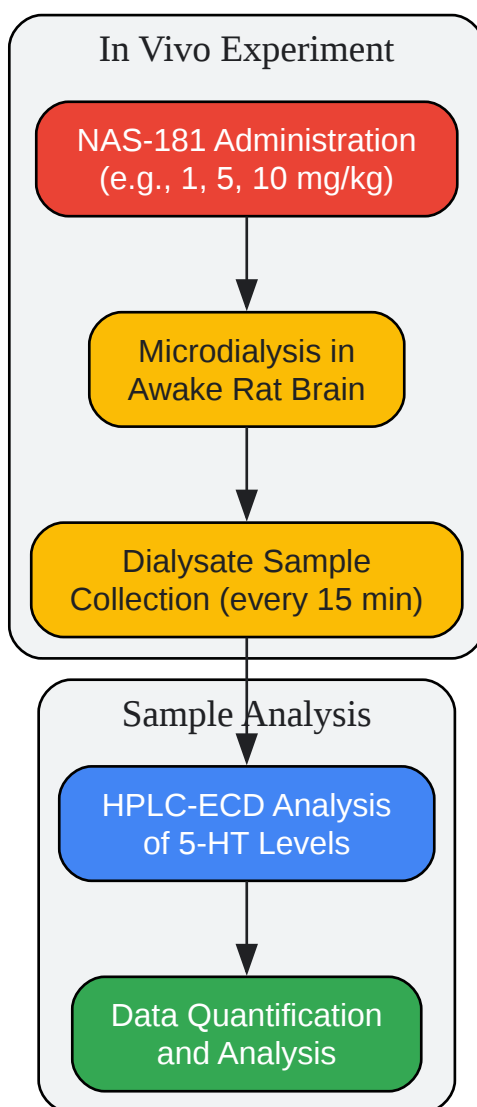
Pharmacological Data

NAS-181 demonstrates high selectivity for the rat 5-HT1B receptor. The following table summarizes its binding affinities for various receptors.

Receptor	Ki (nM)	Species	Reference
5-HT1B	47	Rat	****
5-HT1B	630	Bovine	
5-HT1A	>3000	Rat	
5-HT2A	>3000	Rat	
5-HT2C	>3000	Rat	
5-HT6	>3000	Rat	
5-HT7	>3000	Rat	
α 1-adrenoceptor	>3000	Rat	
α 2-adrenoceptor	>3000	Rat	
β -adrenoceptor	>3000	Rat	
Dopamine D1	>3000	Rat	
Dopamine D2	>3000	Rat	

Mechanism of Action

NAS-181 acts as a potent and selective antagonist at the presynaptic 5-HT1B autoreceptors in the rat brain. By blocking these inhibitory autoreceptors, NAS-181 increases the synthesis and synaptic concentration of serotonin (5-HT). This elevation in synaptic 5-HT leads to downstream effects, including an increase in acetylcholine (ACh) release in brain regions such as the frontal cortex and ventral hippocampus.



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References

- 1. NAS-181 205242-62-2 | MCE [medchemexpress.cn]
- 2. NAS-181 - Immunomart [immunomart.com]
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